

# Technical Whitepaper: High-Purity 2-Butenedioic Acid-d2 Isotopes

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## Compound of Interest

Compound Name: 2-Butenedioic acid-d2

Cat. No.: B14116930

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Strategic Sourcing, Quality Verification, and Application in Metabolic Flux Analysis

## Executive Summary

This technical guide addresses the sourcing and validation of deuterium-labeled 2-Butenedioic acid (C<sub>4</sub>H<sub>2</sub>D<sub>2</sub>O<sub>4</sub>). Because 2-Butenedioic acid exists as two distinct geometric isomers—Maleic acid (cis) and Fumaric acid (trans)—researchers frequently encounter errors in procurement and data interpretation. This whitepaper provides a definitive supplier landscape, a self-validating quality control protocol, and mechanistic insights into their use in metabolic flux analysis (MFA) and quantitative NMR (qNMR).

## Part 1: Chemical Identity & Critical Isomerism

The generic term "**2-Butenedioic acid-d2**" is chemically ambiguous. You must specify the isomer based on your target biological pathway or analytical need.

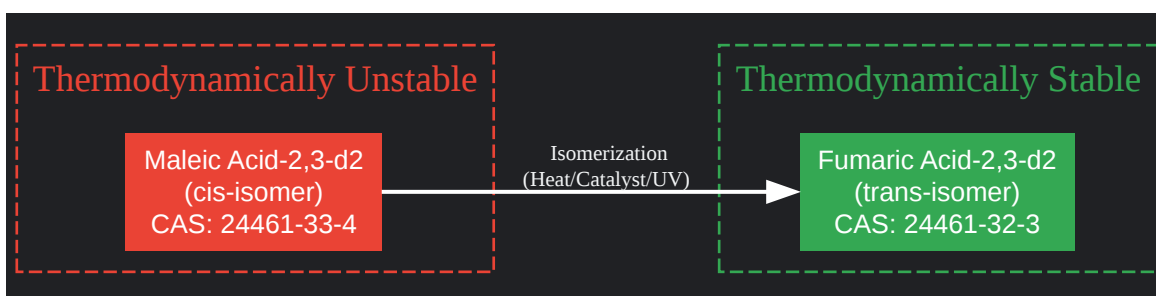
### The Isomer Distinction

- Fumaric Acid-2,3-d2 (trans-isomer):
  - CAS: 24461-32-3[1][2][3][4]

- Role: A key intermediate in the Citric Acid (Krebs) Cycle; produced from succinate and converted to malate.
- Stability: Thermodynamically more stable than the cis form.
- Maleic Acid-2,3-d<sub>2</sub> (cis-isomer):
  - CAS: 24461-33-4[5][6]
  - Role: Less common in central carbon metabolism but used as a specific qNMR internal standard due to its unique chemical shift and solubility profile.
  - Risk: Can isomerize to fumaric acid under UV light or catalytic conditions.

## Visualization: Isomeric Relationship & Labeling

The following diagram illustrates the geometric distinction and the specific deuterium labeling at the 2,3-positions.



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Figure 1: Geometric isomerism of **2-Butenedioic acid-d<sub>2</sub>**. Note the stability gradient favoring the trans-isomer (Fumaric).

## Part 2: Supplier Landscape & Comparative Analysis

High-purity isotopes are defined by two metrics: Chemical Purity (CP) and Isotopic Enrichment (IE). For metabolic studies, IE must exceed 98 atom % D to prevent "isotopologue overlap" in Mass Spectrometry data.

Scientist's Note: While Sigma-Aldrich is the most accessible, Cambridge Isotope Laboratories (CIL) is often the primary manufacturer (OEM) for high-enrichment lots.

Supplier	Product (Isomer)	SKU / Cat #	Enrichment	Form	Application Focus
Cambridge Isotope Labs	Fumaric Acid-2,3-d2	DLM-1528	98%	Solid	Gold Standard for Metabolomics
Sigma-Aldrich (Merck)	Fumaric Acid-2,3-d2	486671	98%	Solid	General Research / Small Scale
Sigma-Aldrich (Merck)	Maleic Acid-2,3-d2	615595	98%	Solid	qNMR Standard (TraceCERT equiv.)
CDN Isotopes	Fumaric Acid-2,3-d2	D-2526	98%	Solid	Cost-effective for bulk synthesis
LGC Standards	Fumaric Acid-2,3-d2	TRC-F862502	98%	Solid	Pharmaceutical Ref. Standard

## Part 3: Self-Validating Protocol (Incoming QC)

The Problem: Commercial isotopes can degrade or contain residual protonated species ( or

) due to atmospheric moisture exchange or incomplete synthesis. The Solution: A qNMR-based "Zero-Point" verification.

### Protocol: Isotopic Purity Verification via <sup>1</sup>H-NMR

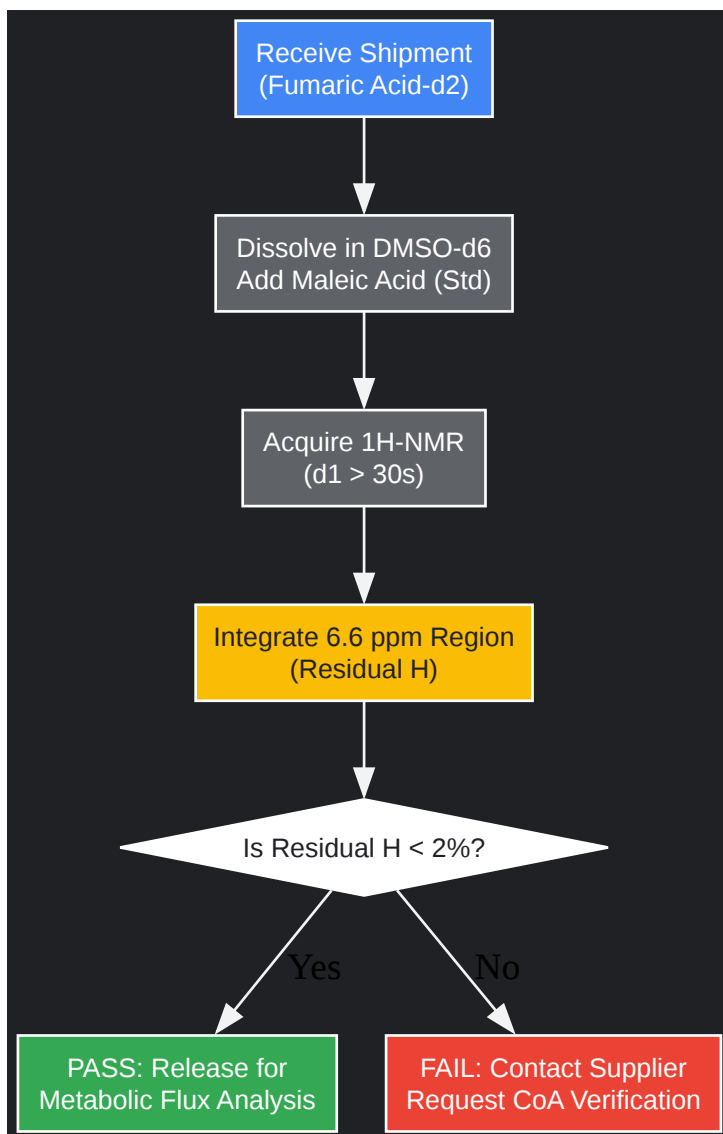
- Objective: Quantify the residual protium ( H) signal at the alkene position to verify >98% deuteration.

- Reagents:
  - Sample: 10 mg Fumaric Acid-d<sub>2</sub>.<sup>[4]</sup>
  - Solvent: 600 µL DMSO-d<sub>6</sub> (99.9% D) + 0.05% TMS.
  - Internal Standard (IS): 5 mg Maleic Acid (Unlabeled, >99.9% purity).

#### Step-by-Step Workflow:

- Preparation: Dissolve Sample and IS in DMSO-d<sub>6</sub>. Maleic acid is chosen as the IS because its alkene protons (6.2 ppm) are distinct from Fumaric acid protons (6.6 ppm).
- Acquisition: Run a standard <sup>1</sup>H-NMR (min 400 MHz). Set relaxation delay ( ) to >30s to ensure full relaxation of the alkene protons.
- Integration:
  - Integrate the Maleic Acid peak (6.2 ppm) and set value to 2.00 (representing 2 protons).
  - Integrate the Fumaric Acid region (6.6 ppm).
- Calculation:
- Pass Criteria: If calculated %D < 98%, reject the lot for sensitive MS flux analysis.

## Visualization: QC Decision Tree



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Figure 2: Incoming Quality Control (QC) workflow for verifying isotopic enrichment.

## Part 4: Applications in Metabolic Flux Analysis (MFA)

Fumaric acid-d2 is a critical tracer for the TCA Cycle (Krebs Cycle).

### Mechanism of Action

When Fumaric acid-2,3-d2 enters the cell, it is hydrated by the enzyme Fumarase to form Malate.

- Reaction: Fumarate (

) + H<sub>2</sub>O

L-Malate.

- The Isotope Effect: Because the deuterium labels are on the carbon backbone (C2, C3), they are retained during the hydration step. However, subsequent steps in the TCA cycle (Malate Dehydrogenase) will transfer these deuterons to NADH.
- Utility: This allows researchers to track the flux of carbon through the bottom half of the TCA cycle and quantify the rate of anaplerotic reactions (replenishing intermediates) versus oxidative consumption [1].

## Why High Purity Matters

In Mass Spectrometry (GC-MS or LC-MS), the distinction between M+2 (Fumarate-d<sub>2</sub>) and M+1 (Fumarate-d<sub>1</sub> impurity) is critical. If your starting material has 5% M+1, your flux calculations for the Fumarase reaction rate will be statistically invalid, as you cannot distinguish between "impurity" and "biological exchange" [2].

## References

- Metabolic Flux Analysis Principles: Nielsen, J. (2003). It is all about metabolic fluxes. Journal of Bacteriology.
- Isotope Purity Impact: Cambridge Isotope Laboratories. Stable Isotopes for Mass Spectrometry.
- Fumaric Acid Production & Pathways: Xu, Q. et al. (2012). [7] Fumaric Acid Production in *Saccharomyces cerevisiae* by In Silico Aided Metabolic Engineering. PLOS ONE.
- Supplier Specification (Sigma): Maleic acid-2,3-d<sub>2</sub> Product Specification.
- Supplier Specification (CIL): Fumaric acid (2,3-D<sub>2</sub>, 98%) Product Page.

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## Sources

- [1. isotope-science.alfa-chemistry.com \[isotope-science.alfa-chemistry.com\]](https://isotope-science.alfa-chemistry.com)
- [2. Fumaric acid-2,3-d2 | CAS 24461-32-3 | SCBT - Santa Cruz Biotechnology \[scbt.com\]](https://www.scbt.com)
- [3. Fumaric-2,3-d2 Acid | CAS 24461-32-3 | LGC Standards \[lgcstandards.com\]](https://www.lgcstandards.com)
- [4. FUMARIC-2,3-D2 ACID | CymitQuimica \[cymitquimica.com\]](https://www.cymitquimica.com)
- [5. MALEIC ACID-\[2,3-D2\] Suppliers @ ChemicalRegister.com \[chemicalregister.com\]](https://www.chemicalregister.com)
- [6. sigmaaldrich.com \[sigmaaldrich.com\]](https://www.sigmaaldrich.com)
- [7. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
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